

Application Notes and Protocols: Irgacure 369 in UV Curable Coatings and Inks

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Compound of Interest

Compound Name: 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-1-butanone

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These application notes provide a comprehensive overview of Irgacure 369, a high-efficiency photoinitiator for UV (ultraviolet) curable systems. This document details its mechanism of action, key performance characteristics, and provides starting formulations and standardized protocols for its application and evaluation in coatings and inks.

Introduction to Irgacure 369

Irgacure 369 is a versatile, Type I free-radical photoinitiator used to initiate the photopolymerization of unsaturated prepolymers, such as acrylates, in combination with mono- or multifunctional monomers upon exposure to UV light.^[1] Its chemical name is 2-Benzyl-2-dimethylamino-1-(4-morpholinophenyl)-butanone-1.^[1]

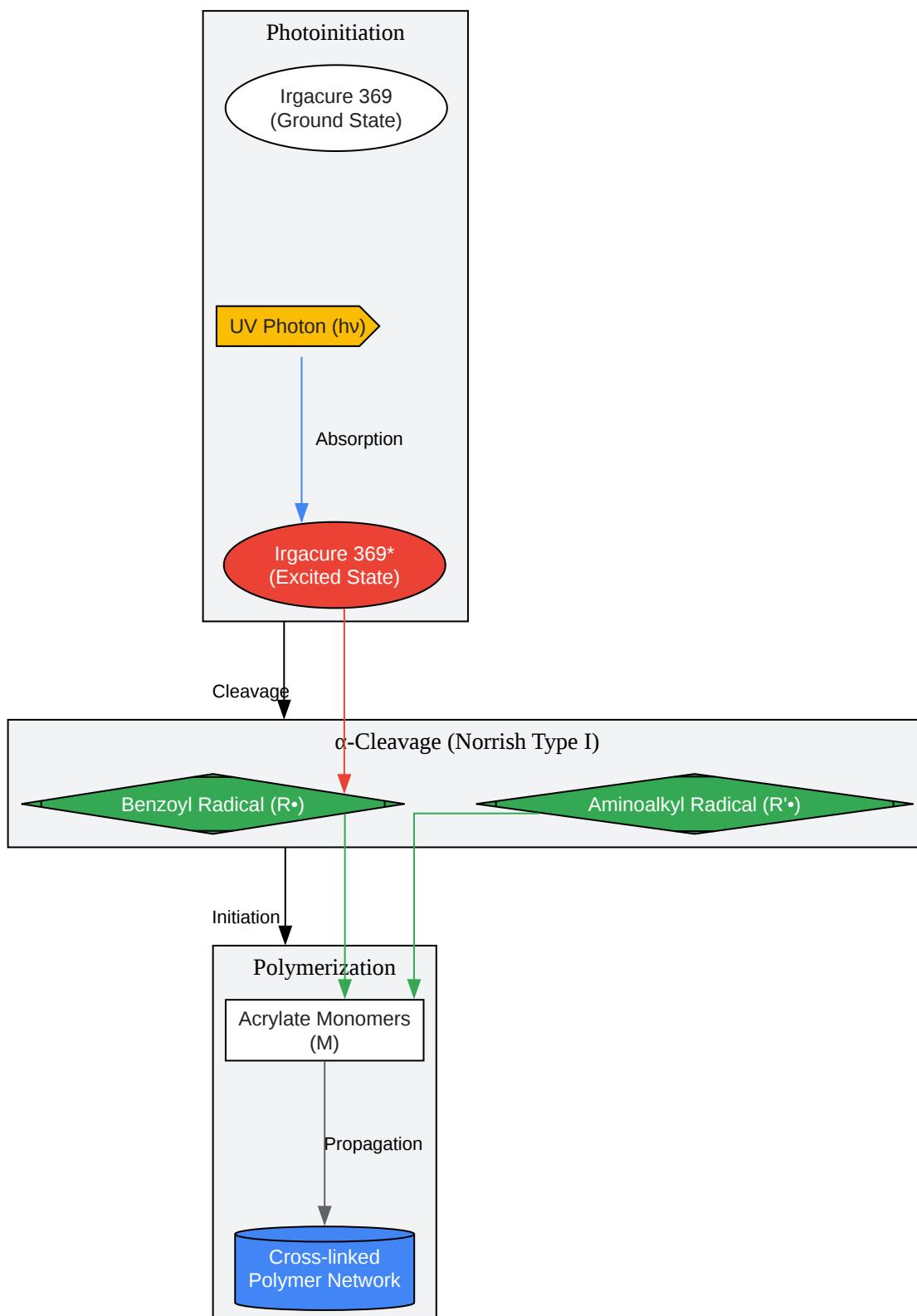
Due to its high absorptivity, particularly in the longer wavelength UVA range, Irgacure 369 is exceptionally well-suited for curing pigmented and thick-section formulations.^[1] This makes it a preferred choice for applications in graphic arts (offset and screen inks), electronics (photoresists, solder masks), and industrial coatings where efficient through-cure is critical.^[1]

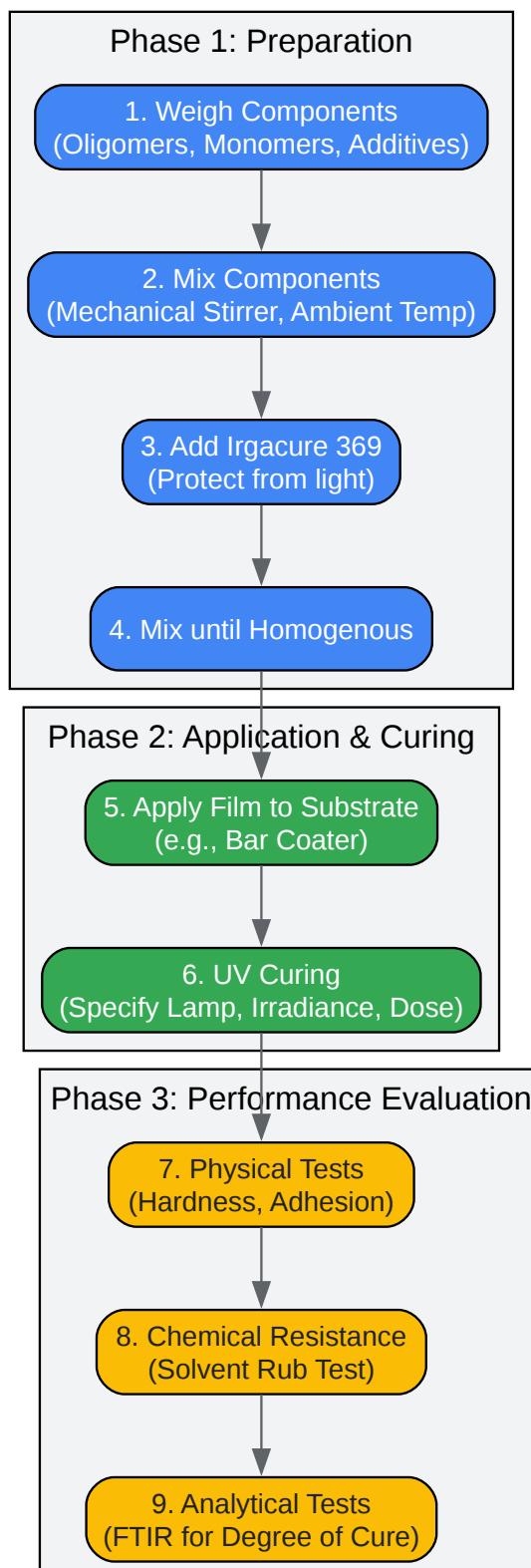
Mechanism of Action: Norrish Type I Cleavage

Irgacure 369 functions via a Norrish Type I cleavage mechanism.^{[2][3]} Upon absorption of UV energy, the molecule is promoted to an excited state and undergoes a homolytic cleavage of

the α -carbon bond adjacent to the carbonyl group. This process generates two distinct free radical species that subsequently initiate the polymerization of acrylate-functional resins and monomers, rapidly converting the liquid formulation into a solid, cross-linked polymer network.

[3]



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References

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